

Introduction: A Pivotal Intermediate in Modern Pharmaceutical Synthesis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chloro-3-methoxy-2-methyl-pyridine hydrochloride

Cat. No.: B8027608

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2-methyl-3-methoxy-4-chloropyridine hydrochloride (CAS No: 157706-53-5 - Note: The widely cited CAS for a closely related and often discussed compound, 2-(Chloromethyl)-4-methoxy-3-methylpyridine hydrochloride, is 86604-74-2) is a substituted pyridine derivative of significant interest in medicinal chemistry and pharmaceutical development.^{[1][2]} Its structural arrangement, featuring a reactive chloromethyl group, a methoxy substituent, and a pyridine core, makes it a versatile and highly valuable building block. It is primarily recognized for its role as a key intermediate in the synthesis of proton pump inhibitors (PPIs), a class of drugs that are widely used to treat acid-related gastrointestinal disorders such as stomach ulcers and acid reflux.^{[2][3][4]} The precise positioning of its functional groups allows for strategic coupling reactions to construct the complex molecular architectures of modern active pharmaceutical ingredients (APIs). Understanding the properties, sourcing, and quality control of this intermediate is therefore critical for any research or development program that utilizes it.

Part 1: Supplier Selection and Qualification: A Framework for Ensuring Quality

The success of a synthetic campaign begins with high-quality starting materials. Sourcing 2-methyl-3-methoxy-4-chloropyridine hydrochloride requires a diligent supplier qualification

process. Researchers must look beyond price and availability to ensure lot-to-lot consistency, purity, and comprehensive documentation.

Key Supplier Evaluation Criteria:

- **Purity and Specification:** The supplier must provide a detailed Certificate of Analysis (CoA) for each batch. This document should clearly state the purity, typically determined by HPLC, and list the levels of any known impurities. Purity levels of 98% or higher are common for this intermediate.^[5]
- **Documentation and Traceability:** Reputable suppliers offer comprehensive documentation, including Safety Data Sheets (SDS) and analytical data (e.g., ¹H NMR, HPLC traces). Pharmacopeia traceable reference standards are available and indicate a high level of quality control.^[6]
- **Manufacturing Scale and Consistency:** For drug development professionals, it is crucial to select a supplier with a proven track record of manufacturing at a scale suitable for future needs, from lab-scale research to potential pilot-plant production. This ensures that the material's quality and impurity profile remain consistent as the project advances.

Comparative Supplier Overview

The following table provides a summary of representative suppliers for related pyridine intermediates, highlighting key data points for comparison. Note that offerings and specifications can change, and direct inquiry is always recommended.

Supplier/Platform	CAS Number	Reported Purity	Notes
MilliporeSigma	86604-74-2	98%	Lists ChemScene LLC as a preferred partner; provides basic physical properties.
ChemicalBook	86604-75-3	98% - 99%	A platform listing multiple traders and manufacturers, primarily based in China. [5]
SRIRAMCHEM	86604-74-2	High-Purity	Marketed as a pharmaceutical reference standard for Ilaprazole, emphasizing pharmacopeia traceability. [6]
Anax Laboratories	86604-74-2	96.00%	Provides basic chemical information and identifies the compound as a building block. [7]
Jinan Xinnuo Pharmaceutical	86604-74-2	Not specified	A high-tech enterprise specializing in pharmaceutical intermediates with over 10 years of experience. [1]

Part 2: In-House Quality Control and Analytical Verification

Upon receipt of the compound, it is imperative to perform in-house analytical testing to verify its identity, purity, and integrity before use in any synthetic protocol. This self-validating step ensures the reliability of experimental outcomes.

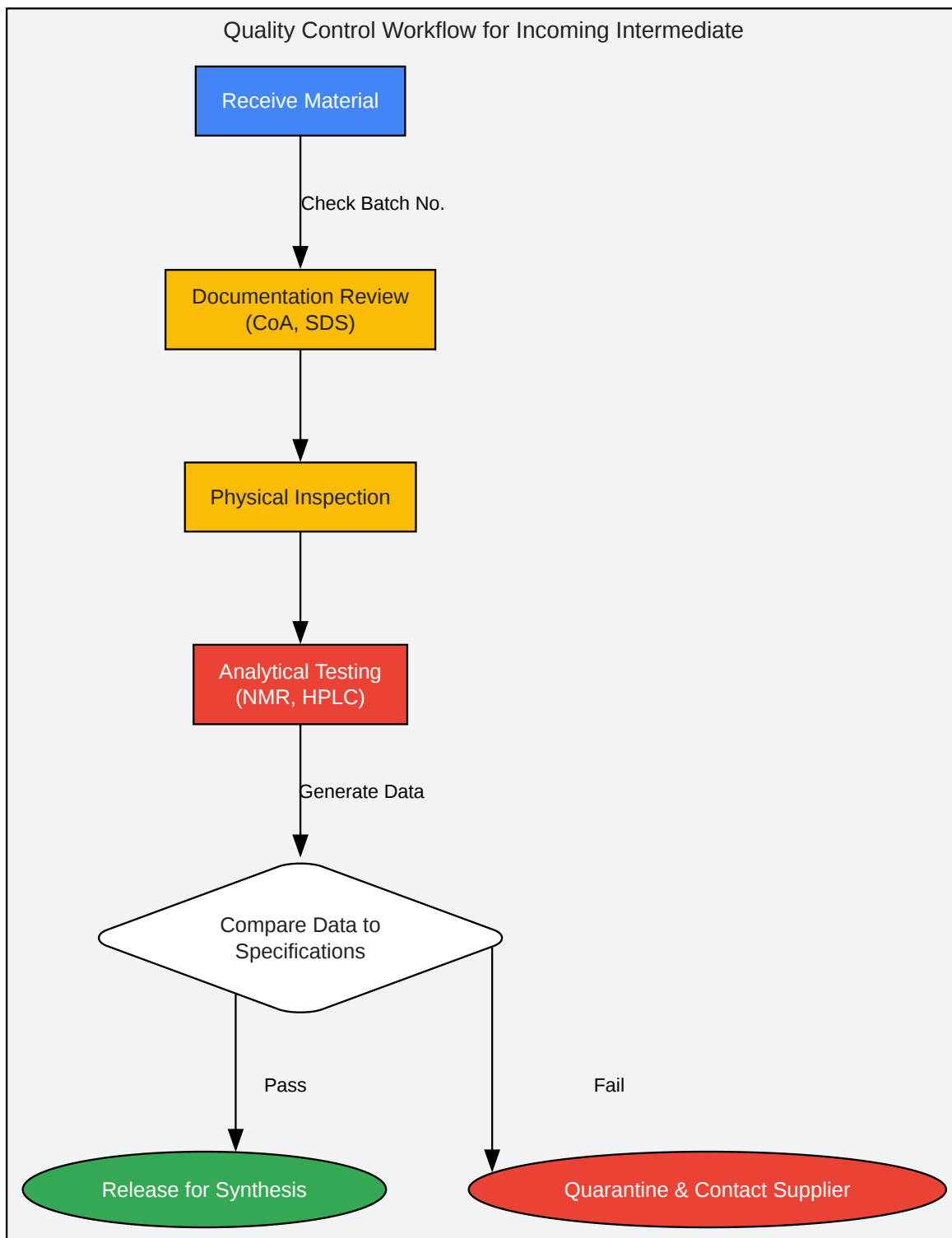
Standard Operating Protocol for QC

- Documentation Review: Cross-reference the supplier's CoA with the material's label and your purchase order. Ensure the batch numbers match and the reported data meets your specifications.
- Physical Inspection: Visually inspect the material. 2-methyl-3-methoxy-4-chloropyridine hydrochloride is typically a white to off-white solid powder.^[4] Note any discoloration or deviation from this appearance.
- Structural Confirmation via ^1H NMR:
 - Sample Preparation: Dissolve ~5-10 mg of the compound in a suitable deuterated solvent (e.g., DMSO- d_6 or CDCl_3).
 - Acquisition: Acquire a ^1H NMR spectrum on a 400 MHz or higher spectrometer.
 - Analysis: The resulting spectrum should show characteristic peaks corresponding to the methyl, methoxy, chloromethyl, and pyridine ring protons. The chemical shifts and coupling patterns should be consistent with the expected structure.
- Purity Determination via RP-HPLC:
 - Methodology: A Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method is standard for purity analysis.^[8]
 - Column: A C18 column (e.g., 250 x 4.6 mm, 5 μm) is typically effective.^[8]
 - Mobile Phase: A gradient of acetonitrile and a buffered aqueous solution (e.g., 0.01 M phosphate buffer at pH 2) is a common choice.^[8]
 - Detection: UV detection at a suitable wavelength (e.g., 239 nm) is used to monitor the elution.^[8]

- Analysis: The purity is calculated based on the area percentage of the main peak relative to all other peaks in the chromatogram.

QC Workflow Diagram

The following diagram illustrates the logical flow of the quality control process.



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Caption: A workflow diagram for the quality control of incoming raw materials.

Part 3: Application in Proton Pump Inhibitor (PPI) Synthesis

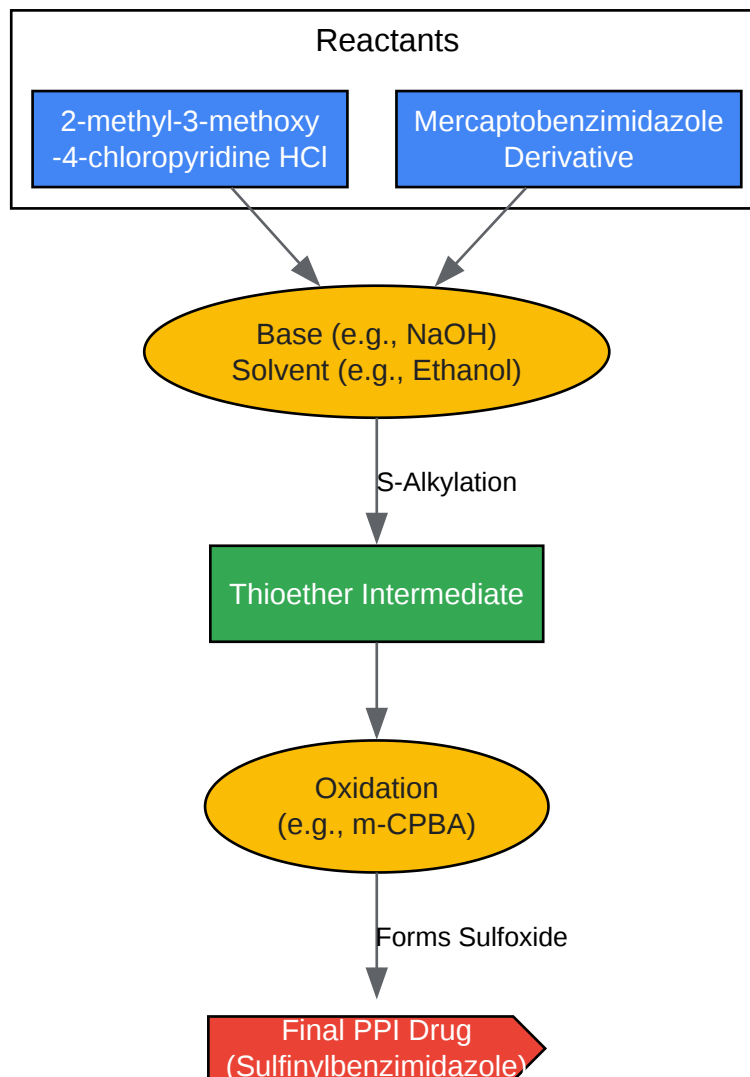
The primary application of 2-methyl-3-methoxy-4-chloropyridine hydrochloride is in the synthesis of APIs like Omeprazole, Ilaprazole, and Pantoprazole.[3] The chloromethyl group serves as a reactive electrophile that is readily displaced by a nucleophile, typically a thiol group from a benzimidazole core, to form the final sulfinylbenzimidazole structure characteristic of PPIs.

Illustrative Synthetic Pathway: The Coupling Reaction

The core reaction involves the S-alkylation of a mercaptobenzimidazole derivative with the chloropyridine intermediate. This step is pivotal as it links the two key heterocyclic fragments of the final drug molecule.

The diagram below outlines this critical coupling step in the synthesis of a PPI.

Core Coupling Reaction in PPI Synthesis



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Caption: The key S-alkylation step in the synthesis of proton pump inhibitors.

This reaction is typically carried out under basic conditions to deprotonate the thiol, generating a more potent thiolate nucleophile. Subsequent oxidation of the resulting thioether linkage to a sulfoxide is the final step in forming the active pharmaceutical ingredient. The efficiency and cleanliness of this coupling reaction are highly dependent on the purity of the 2-methyl-3-methoxy-4-chloropyridine hydrochloride, underscoring the importance of the rigorous quality control measures previously described.

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- To cite this document: BenchChem. [Introduction: A Pivotal Intermediate in Modern Pharmaceutical Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8027608/docs#introduction-a-pivotal-intermediate-in-modern-pharmaceutical-synthesis]

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